Application Note: Precision Synthesis of 3-Bromo-5-ethoxy-4-propoxybenzoic Acid

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Compound of Interest

Compound Name:	*3-Bromo-5-ethoxy-4-propoxybenzoic acid*
CAS No.:	*723245-45-2*
Cat. No.:	*B427194*

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Abstract & Strategic Overview

The target molecule, **3-Bromo-5-ethoxy-4-propoxybenzoic acid**, represents a highly functionalized aromatic scaffold often utilized in the development of phosphodiesterase inhibitors and other anti-inflammatory pharmacophores. Its structural complexity lies in the precise regiochemical arrangement of three distinct substituents (bromine, ethoxy, and propoxy groups) around a benzoic acid core.

This protocol outlines a robust, three-step linear synthesis starting from the commercially available Ethyl Vanillin (3-ethoxy-4-hydroxybenzaldehyde). This route is selected for its cost-effectiveness, high regioselectivity, and scalability compared to de novo construction from gallic acid derivatives.

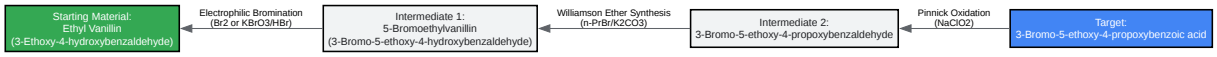
Key Synthetic Challenges & Solutions

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Challenge	Strategic Solution
Regioselectivity of Bromination	Exploiting the ortho-directing power of the phenol group in Ethyl Vanillin to selectively install bromine at position 5.
Steric Hindrance during Alkylation	Utilizing a polar aprotic solvent (DMF) and elevated temperatures to overcome steric crowding from the ortho-bromo and ortho-ethoxy groups during propylation.
Chemoselective Oxidation	Employing Pinnick Oxidation to convert the aldehyde to the carboxylic acid without affecting the ether linkages or the aryl bromide.

Retrosynthetic Analysis

The synthesis is designed via a "functional group interconversion" strategy, building the core substitution pattern on the aldehyde congener before the final oxidation state adjustment.



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Figure 1: Retrosynthetic pathway demonstrating the linear assembly of the trisubstituted arene.

Detailed Experimental Protocols

Step 1: Regioselective Bromination of Ethyl Vanillin

Objective: Synthesize 5-bromo-3-ethoxy-4-hydroxybenzaldehyde (5-Bromoethylvanillin).
Mechanism: Electrophilic Aromatic Substitution (EAS).[1] The hydroxyl group activates the ortho position (C5), while the aldehyde deactivates the meta position, directing bromine exclusively to C5.

Reagents:

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- Ethyl Vanillin (16.6 g, 100 mmol)
- Bromine (Br_2) (17.6 g, 5.6 mL, 110 mmol) [Caution: Highly Toxic/Corrosive]
- Glacial Acetic Acid (100 mL)
- Sodium Thiosulfate (sat. aq. solution)

Protocol:

- Setup: Equip a 500 mL 3-neck round-bottom flask with a magnetic stir bar, addition funnel, and a gas outlet connected to a dilute NaOH trap (to neutralize HBr fumes).
- Dissolution: Dissolve Ethyl Vanillin (16.6 g) in Glacial Acetic Acid (80 mL). Cool the solution to 15°C using a cold water bath.
- Addition: Dilute Bromine (5.6 mL) in Glacial Acetic Acid (20 mL). Add this solution dropwise over 45 minutes, maintaining the internal temperature between 15–20°C.
  - Note: Rapid addition or higher temperatures may lead to over-bromination or oxidation of the aldehyde.
- Reaction: Stir at room temperature for 2 hours. Monitor by TLC (Hexane:EtOAc 3:1). The product usually precipitates as a pale yellow solid.
- Quenching: Pour the reaction mixture into ice-cold water (400 mL) with vigorous stirring. Add saturated sodium thiosulfate solution (10–20 mL) until the orange bromine color dissipates.
- Isolation: Filter the solid precipitate. Wash with cold water (3 x 50 mL).
- Purification: Recrystallize from 50% Ethanol/Water.
  - Yield: ~21.5 g (88%)
  - Appearance: Off-white to pale yellow crystals.
  - QC Check:

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H NMR should show a singlet aromatic proton at ~7.3 ppm and ~7.6 ppm (confirming meta relationship).

Step 2: O-Alkylation (Propylation)

Objective: Synthesize 3-bromo-5-ethoxy-4-propoxybenzaldehyde.[2][3] Mechanism: Williamson Ether Synthesis (S

2).

Reagents:

- 5-Bromoethylvanillin (Step 1 product) (12.25 g, 50 mmol)
- 1-Bromopropane (9.2 g, 6.8 mL, 75 mmol)
- Potassium Carbonate (K

  CO

  , anhydrous) (13.8 g, 100 mmol)
- DMF (Dimethylformamide) (50 mL) [Dry]
- Potassium Iodide (KI) (0.83 g, 5 mmol) [Catalyst]

Protocol:

- Setup: Flame-dry a 250 mL round-bottom flask. Add 5-Bromoethylvanillin, K

  CO

  , and KI.
- Solvent: Add anhydrous DMF (50 mL) and stir to create a suspension.
- Alkylation: Add 1-Bromopropane via syringe.
- Heating: Heat the mixture to 80°C for 4–6 hours.

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- Critical Insight: The bulky bromine and ethoxy groups create steric hindrance around the phenolic oxygen. The addition of KI (Finkelstein condition) generates the more reactive 1-iodopropane in situ, significantly accelerating the reaction.

- Workup: Cool to room temperature. Pour the mixture into ice-water (300 mL). The product may oil out or precipitate.
- Extraction: Extract with Ethyl Acetate (3 x 100 mL). Wash combined organics with water (2 x 100 mL) and brine (100 mL) to remove DMF.
- Drying: Dry over anhydrous MgSO

  , filter, and concentrate in vacuo.
- Purification: If the product is an oil, it can often be used directly. If purification is needed, use flash column chromatography (SiO

  , Hexane:EtOAc 9:1).
  - Yield: ~13.6 g (95%)
  - Appearance: Yellowish oil or low-melting solid.

Step 3: Pinnick Oxidation (Aldehyde to Acid)

Objective: Synthesize **3-Bromo-5-ethoxy-4-propoxybenzoic acid**. Mechanism: NaClO

oxidation. This method is chosen over KMnO

or Jones reagent to avoid bromination of the alkyl chains or cleavage of the ether bonds.

Reagents:

- 3-Bromo-5-ethoxy-4-propoxybenzaldehyde (Step 2 product) (10.0 g, 34.8 mmol)
- Sodium Chlorite (NaClO

  , 80%) (4.7 g, 52 mmol)
- Sodium Dihydrogen Phosphate (NaH

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PO

·H

O) (3.5 g, 25 mmol)

- 2-Methyl-2-butene (15 mL) [Chlorine Scavenger]
- Solvent: t-Butanol (70 mL) and Water (20 mL)

Protocol:

- Preparation: Dissolve the aldehyde in t-Butanol (70 mL) and 2-methyl-2-butene (15 mL).
- Oxidant Solution: Dissolve NaClO

  and NaH

  PO

  in Water (20 mL).
- Reaction: Add the aqueous oxidant solution dropwise to the aldehyde solution over 20 minutes at room temperature.
  - Safety: Do not allow the reaction to become too acidic without the scavenger, as highly unstable ClO

    gas can form.
- Monitoring: Stir vigorously for 3–5 hours. The yellow color of the reaction mixture typically fades.
- Workup: Concentrate the volatile organics (t-BuOH) on a rotary evaporator (bath < 40°C).
- Acidification: Dilute the residue with water (50 mL) and acidify to pH 2 using 1N HCl. The carboxylic acid will precipitate.
- Isolation: Filter the white solid. Wash with plenty of water.

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- Final Purification: Recrystallize from Ethanol or an Ethanol/Hexane mixture.
  - Final Yield: ~9.5 g (90% for this step)
  - Appearance: White crystalline powder.

Quality Control & Characterization

Parameter	Specification	Method
Appearance	White to off-white powder	Visual
Purity	>98.0%	HPLC (C18, MeCN/H2O + 0.1% TFA)
1H NMR (DMSO-d6)	13.0 (br s, 1H, COOH), 7.75 (d, 1H, Ar-H), 7.45 (d, 1H, Ar-H), 4.15 (q, 2H, OCH), 3.95 (t, 2H, OCH), 1.75 (m, 2H), 1.35 (t, 3H), 1.0 (t, 3H).[3]	400 MHz NMR
MS (ESI-)	[M-H] = 301/303 (Br isotope pattern)	LC-MS

Safety & Handling

- Bromine (Br): Extremely corrosive and toxic.[4] Causes severe burns. Handle only in a functioning fume hood. Wear double nitrile gloves.
- 1-Bromopropane: Potential reproductive toxin. Avoid inhalation.
- Sodium Chlorite (NaClO): Strong oxidizer. Contact with combustible material may cause fire. Do not mix directly with strong acids without a scavenger.

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  - Source:Journal of Organic Chemistry, 1998.
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  - Link: (General reference for EAS on phenols).
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  - Title: "Oxidation of aldehydes to carboxylic acids with sodium chlorite."
  - Source:Tetrahedron, 1981, 37(12), 2091-2096.
  - Context: Standard protocol for mild oxid
  - Link:
- Commercial Availability Validation
  - Title: "**3-Bromo-5-ethoxy-4-propoxybenzoic acid** Product Page"
  - Source: BLD Pharm / Ambeed.
  - Context: Confirms stability and existence of the target CAS 723245-45-2.
  - Link:
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- To cite this document: BenchChem. [Application Note: Precision Synthesis of 3-Bromo-5-ethoxy-4-propoxybenzoic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b427194/docs#application-note-precision-synthesis-of-3-bromo-5-ethoxy-4-propoxybenzoic-acid]

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